Pyridofylline CAS number and physicochemical properties

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Compound of Interest	
Compound Name:	*Pyridofylline*
CAS No.:	*53403-97-7*
Cat. No.:	*B14173611*

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Pyridofylline: Technical Monograph & Analytical Guide

Executive Summary

Pyridofylline (CAS: 53403-97-7) is a specialized pharmaceutical salt complex combining the bronchodilator properties of a xanthine derivative with the metabolic support of Vitamin B6 (pyridoxine). Chemically, it is the pyridoxine salt of 7-(2-sulfooxyethyl)theophylline.

Historically utilized as a respiratory stimulant and coronary vasodilator (under trade names such as Atherophylline), it represents a classic "dual-action" molecular design intended to enhance the solubility and bioavailability of theophylline while potentially mitigating side effects through the neuroprotective role of pyridoxine. While its primary monograph status is currently retired in some jurisdictions, it remains a compound of interest for researchers investigating xanthine solubility enhancement and salt-bridge formulations.

This guide details its physicochemical architecture, synthesis logic, and validated analytical protocols.[1]

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Chemical Identity & Structural Architecture

Pyridofylline is not a single covalent molecule but a stoichiometric salt formed between an acidic sulfate ester of etofylline and the basic nitrogen of pyridoxine.

Identification Data[2]

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Parameter	Detail
CAS Registry Number	53403-97-7
IUPAC Name	3,7-Dihydro-1,3-dimethyl-7-[2-(sulfooxy)ethyl]-1H-purine-2,6-dione compound with 5-hydroxy-6-methyl-3,4-pyridinedimethanol (1:1)
Molecular Formula	C H N O S (Salt Complex)
Molecular Weight	473.46 g/mol
Component A (Anion)	7-(2-sulfooxyethyl)theophylline (C H N O S)
Component B (Cation)	Pyridoxinium (C H NO)

Structural Visualization

The following diagram illustrates the electrostatic interaction driving the stability of the **Pyridofylline** complex.

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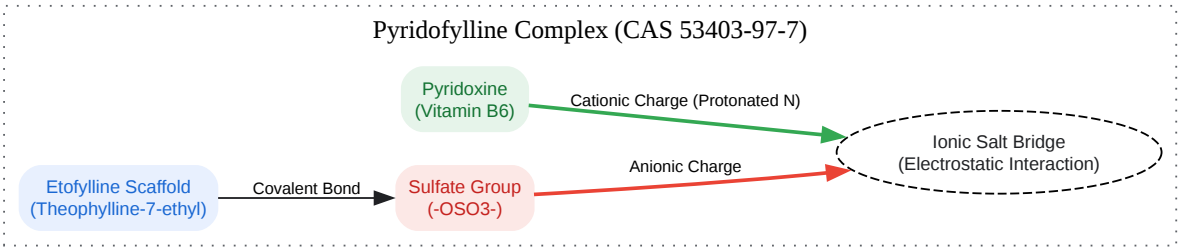

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Figure 1: Structural assembly of **Pyridofylline** showing the ionic linkage between the sulfated xanthine and the pyridoxine moiety.

Physicochemical Properties[1][2][3][4][5][6][7]

Understanding the physicochemical profile is critical for formulation and stability testing. The salt formation significantly alters the solubility profile compared to theophylline base.

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Property	Value / Characteristic	Expert Insight
Appearance	Crystalline solid	Typically crystallizes from absolute alcohol.
Melting Point	144 – 146 °C	Sharp melting point indicates high purity of the salt lattice.
Solubility (Water)	High (Miscible/Soluble)	The ionic nature of the sulfate-pyridoxine pair confers superior aqueous solubility compared to theophylline (approx. 8 mg/mL).
pKa	~5.0 (Pyridoxine N) <1.0 (Sulfate ester)	The complex exists as a stable ion pair in physiological pH.
UV Absorption ( )	272 nm (Theophylline) 291 nm (Pyridoxine)	Dual absorption peaks allow for simultaneous quantification of both moieties.
Stability	Hydrolytically sensitive	The sulfate ester linkage can hydrolyze in strongly acidic or basic conditions, reverting to Etofylline.

Synthesis & Production Logic

The synthesis of **Pyridofylline** follows a convergent pathway. It avoids direct sulfation of theophylline, instead utilizing Etofylline (7-(2-hydroxyethyl)theophylline) as the precursor to ensure regioselectivity at the N7 position.

Synthesis Protocol (Reconstructed)

- Precursor Preparation: Etofylline is dissolved in an anhydrous solvent (e.g., Pyridine or DMF).
- Sulfation: A sulfating agent such as Chlorosulfonic acid or Sulfur trioxide-pyridine complex is introduced at controlled temperatures (0–5°C) to convert the hydroxyl group to a sulfate ester.

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- Neutralization: The resulting acidic intermediate (7-(2-sulfooxyethyl)theophylline) is immediately neutralized with Pyridoxine base in a 1:1 molar ratio.
- Crystallization: The salt is precipitated using absolute ethanol or an ethanol/ether mixture to yield **Pyridofylline** crystals.

Production Workflow

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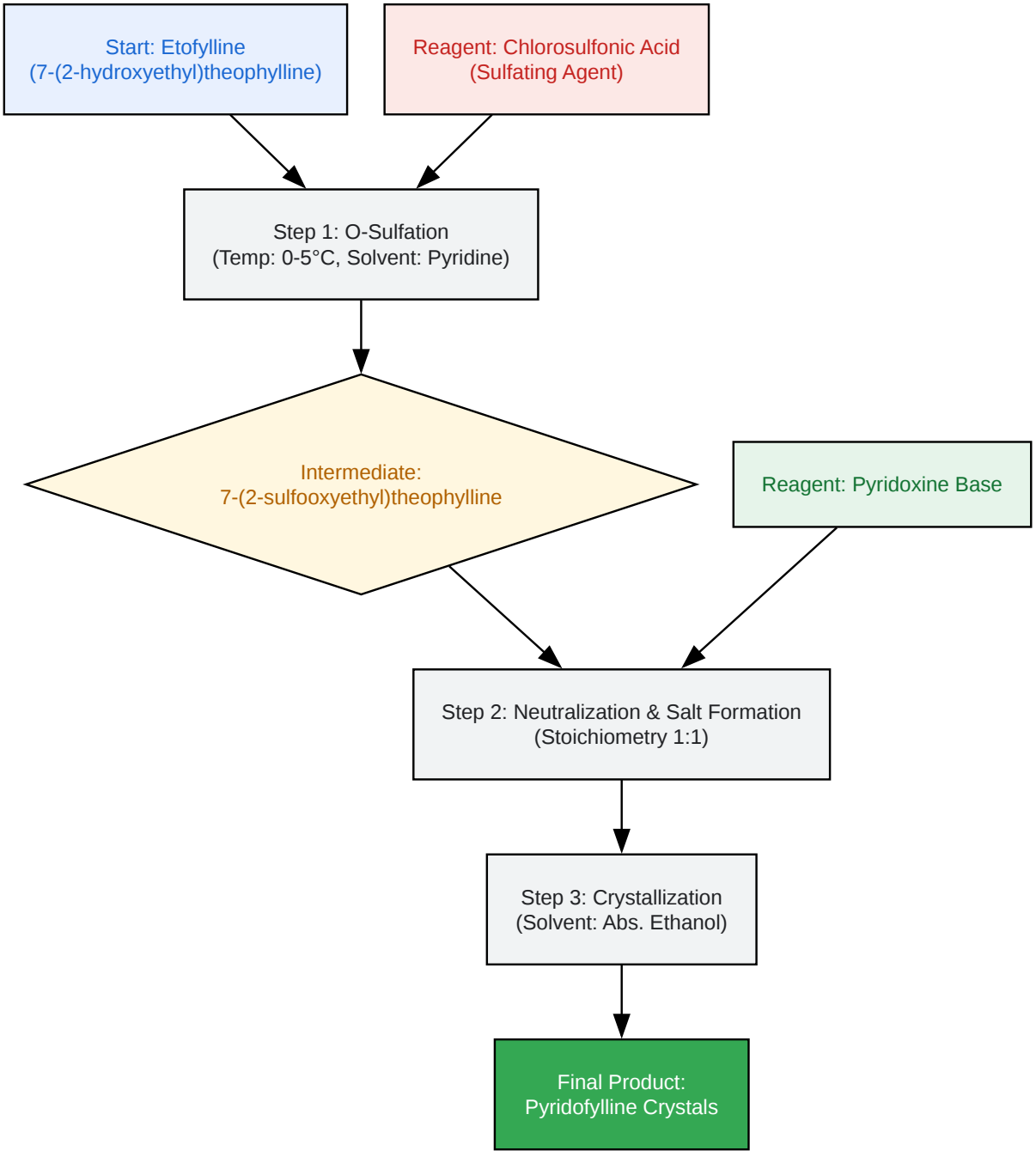

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Figure 2: Convergent synthesis pathway for **Pyridofylline** production.

Analytical Profiling & Protocols

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For researchers validating the purity or stability of **Pyridofylline**, a Self-Validating HPLC method is required. Because the compound dissociates into two UV-active species in solution, the method must resolve both Theophylline-sulfate and Pyridoxine.

High-Performance Liquid Chromatography (HPLC) Protocol

Objective: Simultaneous quantification of the xanthine derivative and pyridoxine.

- Column: C18 Reverse Phase (e.g., Phenomenex Kinetex 5µm, 150 x 4.6 mm).
- Mobile Phase:
  - Buffer: 10 mM Ammonium Acetate adjusted to pH 4.5 with Acetic Acid.
  - Organic: Acetonitrile (ACN).[2]
  - Ratio: Isocratic 90:10 (Buffer:ACN) or Gradient if impurities are suspected.
- Flow Rate: 1.0 mL/min.
- Detection: Diode Array Detector (DAD).
  - Channel A: 272 nm (Xanthine specific).
  - Channel B: 291 nm (Pyridoxine specific).
- Injection Volume: 10 µL.
- Run Time: ~10-12 minutes.

Self-Validating Logic:

- Stoichiometric Check: The molar ratio of the area under the curve (corrected for extinction coefficients) between the xanthine peak and pyridoxine peak must remain 1:1. Deviation indicates degradation (hydrolysis of the sulfate or oxidation of pyridoxine).

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- Resolution (Rs): Ensure Rs > 2.0 between the Pyridoxine (elutes early, polar) and the Xanthine derivative (elutes later).

Analytical Workflow Diagram

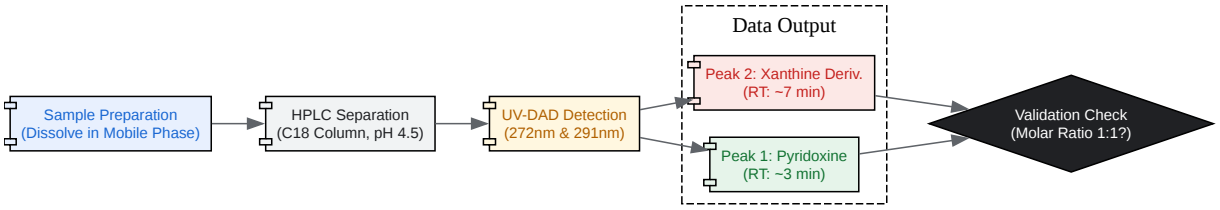

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Figure 3: Analytical workflow for quality control of **Pyridofylline**.

Biological & Pharmacological Context[1][4][10][11]

Mechanism of Action: **Pyridofylline** operates via the synergistic activity of its dissociated ions:

- Theophylline Moiety: Acts as a non-selective phosphodiesterase (PDE) inhibitor, increasing intracellular cAMP levels. This results in bronchial smooth muscle relaxation and positive inotropy/chronotropy in the heart.
- Pyridoxine Moiety: Acts as a cofactor in amino acid metabolism and neurotransmitter synthesis. In this context, it theoretically reduces the central nervous system (CNS) excitability often associated with pure xanthine therapy, improving the therapeutic index.

Toxicity Profile:

- LD50 (Mice): 1.0 g/kg (i.v.); 1.6 g/kg (oral).
- Note: The toxicity is lower than pure theophylline, attributed to the slower release or modified distribution kinetics of the salt form.

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